

Quinaldine Sulfate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Quinaldine sulfate

CAS No.: 655-76-5

Cat. No.: B1253036

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **quinaldine sulfate**, a chemical compound with significant applications in aquaculture and various research fields. This document consolidates essential data, including its chemical identity, physicochemical properties, synthesis protocols, and established applications, with a focus on its use as a fish anesthetic.

Core Data Summary

A summary of the key quantitative data for **quinaldine sulfate** is presented below for quick reference and comparison.

Property	Value	References
CAS Number	655-76-5	[1][2][3]
Molecular Formula	C ₁₀ H ₉ N·H ₂ SO ₄ or C ₁₀ H ₁₁ NO ₄ S	[1][2]
Molecular Weight	241.26 g/mol , 241.27 g/mol , 241.3 g/mol	[1][2][3]
Melting Point	211-214 °C	[2]
Boiling Point	246.5 °C at 760 mmHg	[2]
Density	1.06 g/mL	[2]
Flash Point	79.4 °C	[2]
pKa of Quinaldine	5.83	
UV Absorption Maxima	236 nm and 317 nm	[2]

Physicochemical Properties and Solubility

Quinaldine sulfate is a white to grayish-white crystalline powder.[2] Its salt form significantly enhances its water solubility compared to its parent compound, quinaldine, which is a key advantage for its applications in aqueous environments.[2] The solubility profile in various solvents at 20°C is detailed in the table below.

Solvent	Solubility (g/100 mL)	Reference
Water	104.05	[2]
Methyl alcohol	7.44	[2]
Ethyl alcohol	2.27	[2]
Acetone	0.08	[2]
Ethyl ether	Insoluble (<0.01)	[2]
Benzene	Insoluble (<0.01)	[2]
Hexane	Insoluble (<0.01)	[2]

Synthesis of Quinaldine Sulfate

Quinaldine sulfate is typically synthesized through the reaction of quinaldine (2-methylquinoline) with sulfuric acid. A standard laboratory protocol is outlined below.

Experimental Protocol: Synthesis of Quinaldine Sulfate

Materials:

- Practical grade quinaldine (400 g)
- iso-Octane (2 liters)
- Concentrated sulfuric acid (196 g)
- Benzene (approx. 250 mL for washing)
- Methanol (for recrystallization)

Procedure:

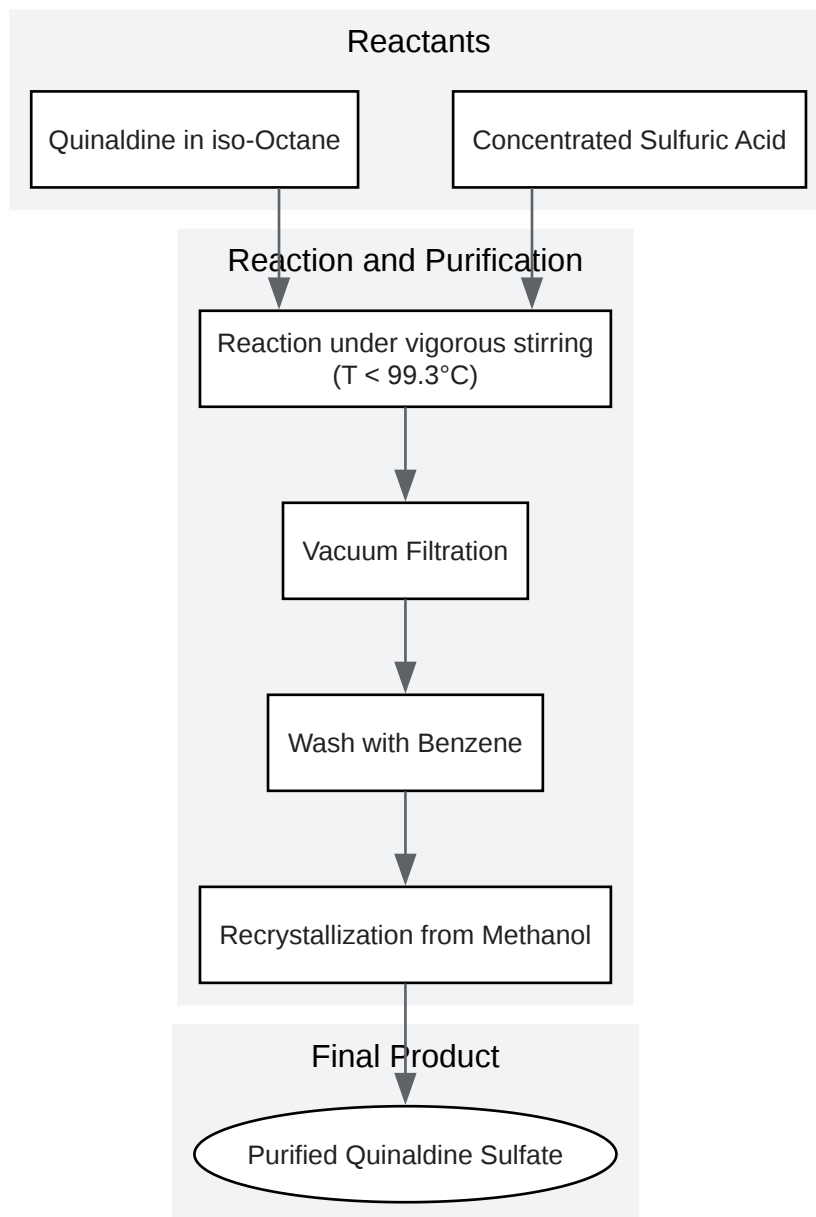
- Dissolve 400 g of practical grade quinaldine in 2 liters of iso-octane.
- With vigorous stirring, slowly add 196 g of concentrated sulfuric acid to the solution.
- Control the rate of sulfuric acid addition to maintain the temperature of the mixture below the boiling point of iso-octane (99.3°C).
- After the addition is complete, filter the resulting mixture using a vacuum.
- Wash the filter cake with approximately 250 mL of benzene.
- Recrystallize the product from methanol to yield purified **quinaldine sulfate**.^[2]

Product Verification: The purity and identity of the synthesized **quinaldine sulfate** can be confirmed through the following analytical methods:

- Melting point determination: Expected range is 211-214°C.^[2]

- Titration: Titration with 0.1 N sodium hydroxide to a phenolphthalein endpoint should indicate high purity (e.g., 99.4%).[\[2\]](#)
- Infrared (IR) Spectroscopy: Look for characteristic bands at 1,000 and 1,170 cm^{-1} indicating the presence of the sulfate group.[\[2\]](#)
- Ultraviolet (UV) Spectroscopy: Observe for absorption maxima at 236 and 317 nm.[\[2\]](#)

Synthesis Workflow of Quinaldine Sulfate



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Synthesis of **Quinaldine Sulfate****Applications in Research and Drug Development**

Quinaldine sulfate has several applications, most notably as a fish anesthetic. It is also used in the synthesis of other organic compounds.

Fish Anesthetic

The primary application of **quinaldine sulfate** is as an anesthetic and sedative for fish during handling, transport, and non-surgical research procedures.[1] Its high water solubility makes it a more practical alternative to the less soluble quinaldine.

Mechanism of Action: The precise physiological mechanism of action of **quinaldine sulfate** as a fish anesthetic is not fully elucidated.[4] It is presumed to be absorbed through the gills, leading to a progressive depression of the central and peripheral nervous systems.[2] Unlike some other anesthetics, fish under **quinaldine sulfate** anesthesia often retain some reflex action and do not typically cease gill ventilation, which can reduce the risk of asphyxia.

Important Note on Chemical Identity: **Quinaldine sulfate** (2-methylquinoline sulfate) should not be confused with quinidine sulfate. Quinidine is a stereoisomer of quinine and functions as a Class I antiarrhythmic agent in humans by blocking sodium and potassium channels in cardiac cells. Quinaldine and quinidine are structurally and functionally distinct compounds.

Experimental Protocol: Fish Anesthesia

The effective concentration of **quinaldine sulfate** varies depending on the fish species, size, water temperature, and hardness.

General Guidelines for Use:

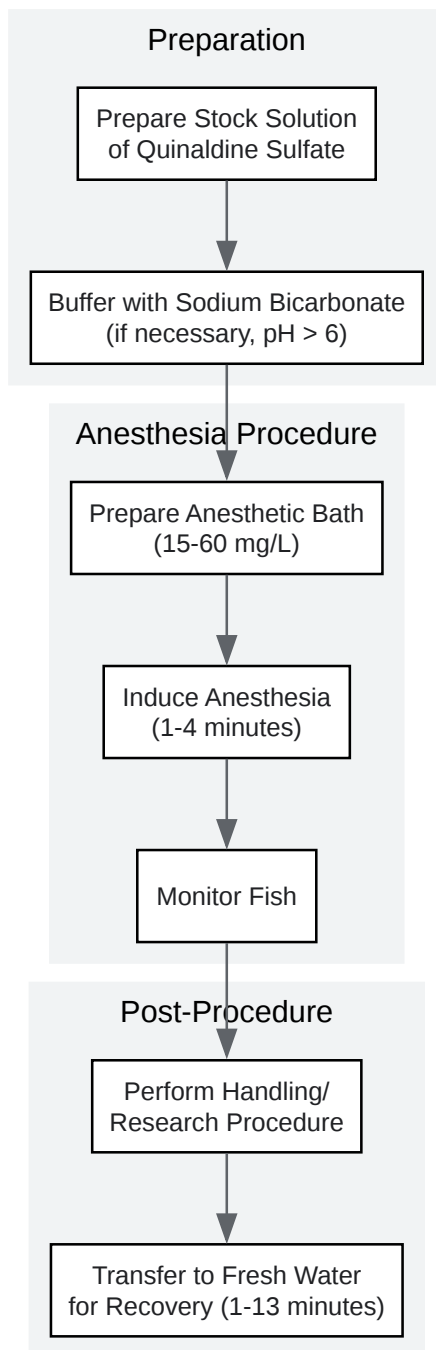
- **Stock Solution Preparation:** Prepare a stock solution of **quinaldine sulfate** in water. Due to its acidic nature, the solution is often buffered with sodium bicarbonate to maintain a suitable pH (above 6.0 for anesthetic efficacy).[1]
- **Dosage:** The effective concentration typically ranges from 15 to 60 mg/L. However, this can vary significantly. For example, most salmonids are anesthetized at 25 mg/L, while tilapia may require much higher concentrations.[1]
- **Induction:** Place the fish in the anesthetic bath. Induction time is generally between 1 to 4 minutes.[1]

- **Monitoring:** Continuously monitor the fish for the desired level of anesthesia and for any signs of distress.
- **Recovery:** After the procedure, transfer the fish to a tank with fresh, well-aerated water for recovery. Recovery times typically range from 1 to 13 minutes.[1]

Factors Influencing Efficacy:

- **Species and Size:** Larger fish may be more heavily sedated at a given dose.[2]
- **Water Temperature:** Higher temperatures can lead to longer recovery times.[2]
- **Water Chemistry:** The anesthetic is ineffective in waters with a pH below 6.[1]

Experimental Workflow for Fish Anesthesia



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Workflow for Fish Anesthesia

Other Applications

Quinaldine and its derivatives, including the sulfate salt, serve as precursors in the synthesis of various organic compounds.[2] These include the production of dyes, such as Quinoline Yellows and pinacyanol, and pH indicators like Quinaldine Red. There is also mention of its use in the manufacturing of anti-malarial drugs, though this application is less detailed in the available literature.[2]

Safety and Handling

Quinaldine sulfate is a chemical that should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

This guide is intended for informational purposes for a professional audience and should not be considered a substitute for established laboratory safety protocols and regulatory guidelines.

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